

handling sodium plumbate safety precautions

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Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Chemical Properties & Identification

The table below summarizes the key identifiers and properties of **sodium plumbate**.

Property	Description
CAS Number	52623-79-7 [1] [2]
Molecular Formula	$\text{Na}_2\text{O}_3\text{Pb}$ [1] [2]
IUPAC Name	disodium;dioxido(oxo)lead [2]
Appearance	Light-yellow, fused, hygroscopic lumps or a yellow powder [1] [2]
Solubility	Soluble in water (but decomposes gradually) and alkalis [1] [2]
Stability	Hygroscopic. Decomposes on contact with water and acids. Incompatible with strong oxidizing agents [1] [2]

Hazards and Safety Precautions

Sodium plumbate is a sodium salt of lead, and its hazards are consistent with those of lead compounds, which are highly toxic [1] [2].

Aspect	Precautionary Measures
General Handling	Use only in areas with appropriate exhaust ventilation. Handle in accordance with good industrial hygiene and safety practice. Keep the container tightly closed [2].

| **Personal Protective Equipment (PPE)** | • **Respiratory:** Use a breathing apparatus if aerosol or dust is formed. • **Hand:** Wear PVC or other plastic material gloves. • **Eye:** Wear safety glasses with side-shields [2].
| | **Routes of Exposure** | • **Inhalation:** May cause irritation of the respiratory tract. • **Skin contact:** May cause skin irritation, dermatitis, or an allergic reaction. • **Ingestion:** May be harmful if swallowed. • **Eye contact:** Causes irritation [2]. |

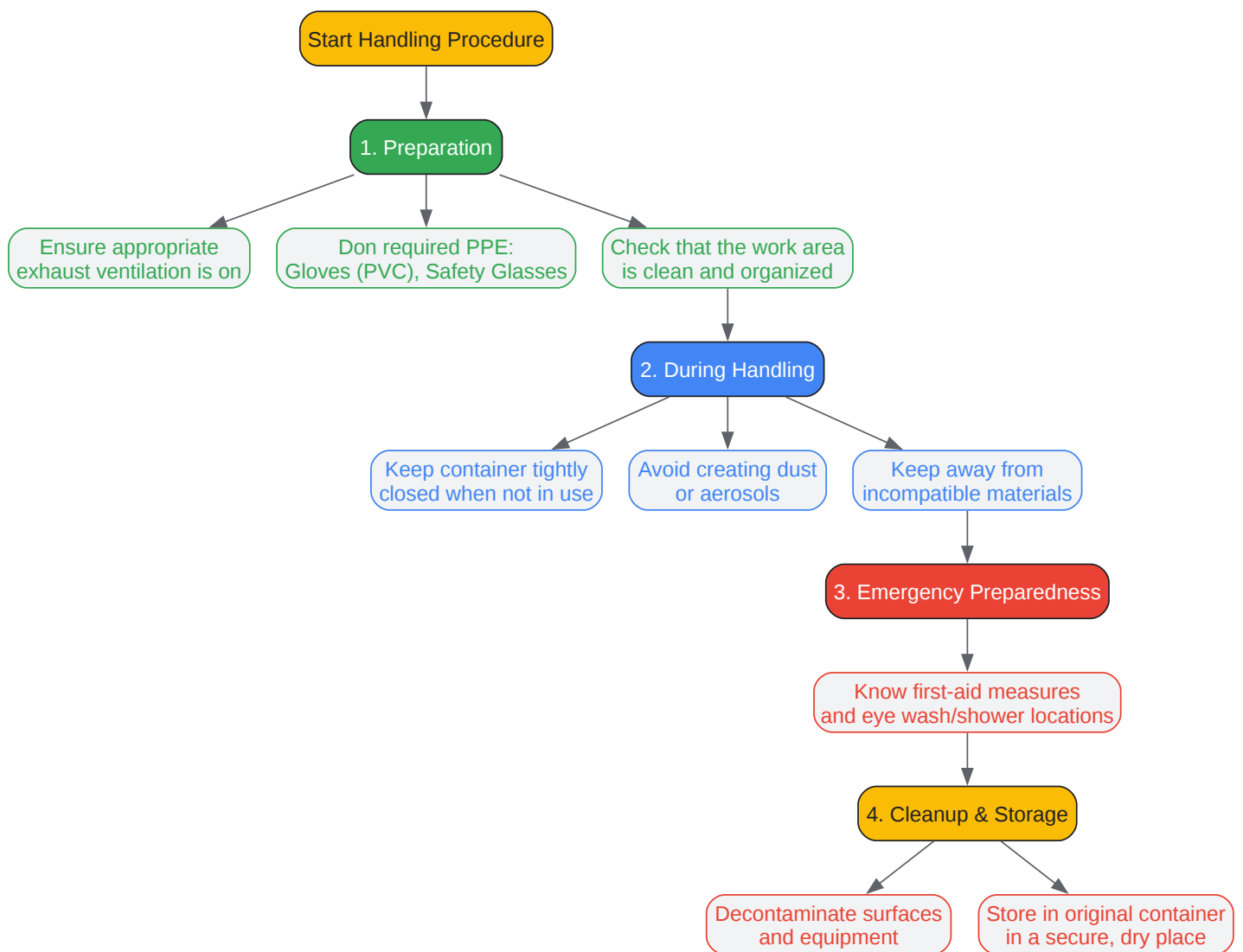
First Aid and Emergency Measures

The table below outlines the recommended first-aid procedures.

Route of Exposure	First Aid Measure
Inhalation	Move the person to fresh air. Call a physician immediately [2].
Skin Contact	Rinse immediately with plenty of water and seek medical advice [2].
Eye Contact	Rinse immediately with plenty of water for several minutes and seek medical advice [2].
Ingestion	Do not induce vomiting without medical advice. Seek medical attention immediately [2].

Safe Handling Workflow

The following diagram summarizes the key steps for safely handling **sodium plumbate** in the laboratory.



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Frequently Asked Questions

Q1: What are the primary health hazards associated with sodium plumbate? The hazards are those typical of lead compounds, which are highly toxic. Exposure can cause irritation to the skin, eyes, and respiratory tract, and may lead to more severe systemic toxicity affecting multiple organ systems if ingested or inhaled [1] [2].

Q2: What should I avoid when working with sodium plumbate? You must avoid:

- **Incompatible materials:** Strong oxidizing agents [2].
- **Moisture and water:** The compound is hygroscopic and decomposes in water [1] [2].
- **Creating dust or aerosols:** Use appropriate controls to prevent inhalation [2].

Q3: Where can I find the official occupational exposure limits for this compound? The search results did not provide specific exposure limits for **sodium plumbate**. For lead compounds in general, you must consult the official **OSHA Permissible Exposure Limits (PELs)** Table Z-1 or limits from other organizations like NIOSH and ACGIH [3]. The official Safety Data Sheet (SDS) from your chemical supplier is the definitive source for this information.

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References

1. Cas 52623-79-7, SODIUM | lookchem PLUMBATE [lookchem.com]
2. SODIUM PLUMBATE - Ataman Kimya [atamanchemicals.com]
3. Permissible Exposure Limits – OSHA Annotated Table Z-1 [osha.gov]

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